

Best practices for handling and storing N-acetyl lysyltyrosylcysteine amide

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Compound of Interest

Compound Name: *N-acetyl lysyltyrosylcysteine amide*

Cat. No.: *B11933335*

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Technical Support Center: N-acetyl lysyltyrosylcysteine amide

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **N-acetyl lysyltyrosylcysteine amide**, a potent, reversible, and specific myeloperoxidase (MPO) inhibitor.^{[1][2][3]} This guide includes troubleshooting tips and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What is **N-acetyl lysyltyrosylcysteine amide**?

N-acetyl lysyltyrosylcysteine amide (KYC) is a non-toxic tripeptide inhibitor of myeloperoxidase (MPO).^{[1][2][3]} It functions by effectively inhibiting the production of toxic oxidants by MPO in vivo.^{[2][3]} This compound is utilized in research to reduce neuronal damage, preserve brain tissue, and protect neurological function, particularly in the context of stroke.^{[2][3]} It also inhibits MPO-dependent processes like hypochlorous acid (HOCl) generation, protein nitration, and LDL oxidation.^{[2][3]}

2. What are the primary applications of this compound?

Its main application is in research studying conditions involving inflammation and oxidative stress where MPO plays a key role. This includes studies on stroke, bronchial dysplasia, and sickle cell disease.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

3. What are the basic properties of **N-acetyl lysyltyrosylcysteine amide**?

Property	Value
Molecular Formula	C20H31N5O5S
Molecular Weight	453.56 g/mol
Appearance	White to off-white solid
CAS Number	1287585-40-3

Source: AbMole BioScience, DC Chemicals, PubChem[\[7\]](#)[\[8\]](#)[\[9\]](#)

Handling and Storage Guidelines

Proper handling and storage are critical to maintain the stability and efficacy of **N-acetyl lysyltyrosylcysteine amide**.

Storage Recommendations:

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	Up to 3 years	Protect from light
In Solvent	-80°C	Up to 1 year	Protect from light

Source: DC Chemicals, TargetMol, MedChemExpress[\[1\]](#)[\[3\]](#)[\[8\]](#)

General Handling Precautions:

- Avoid contact with skin, eyes, and inhalation of dust or aerosols.[\[7\]](#)[\[8\]](#)
- Use in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[7\]](#)[\[8\]](#)

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Wash hands thoroughly after handling.[\[8\]](#)

Troubleshooting Guide

Problem: Difficulty Dissolving the Compound

Possible Cause	Solution
Incorrect Solvent	The recommended solvent is DMSO. [1] For animal experiments, a common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline/PBS/ddH2O. [1]
Insufficient Mixing	Sonication or gentle heating can aid dissolution. It is recommended to test with a small amount first. [1]
Precipitation in Aqueous Solutions	If preparing aqueous solutions for cell culture, ensure the final DMSO concentration is low and compatible with your cell line. For in vivo use, salt forms generally have higher solubility. If a high dosage is needed, a homogeneous suspension can be prepared using 0.5% CMC-Na for oral gavage. [1]

Problem: Inconsistent Experimental Results

Possible Cause	Solution
Compound Degradation	Ensure the compound has been stored correctly, protected from light, and at the recommended temperature. [2] [7] [8] Avoid repeated freeze-thaw cycles of stock solutions by preparing aliquots. [3] Stock solutions stored at -20°C should be used within one month, while those at -80°C can be used within six months. [3]
Improper Aliquoting	Once dissolved, it is crucial to aliquot the solution to prevent degradation from multiple freeze-thaw cycles. [3]
Incompatible Reagents	Avoid strong acids/alkalis and strong oxidizing/reducing agents, as they are incompatible with this compound. [7] [8]

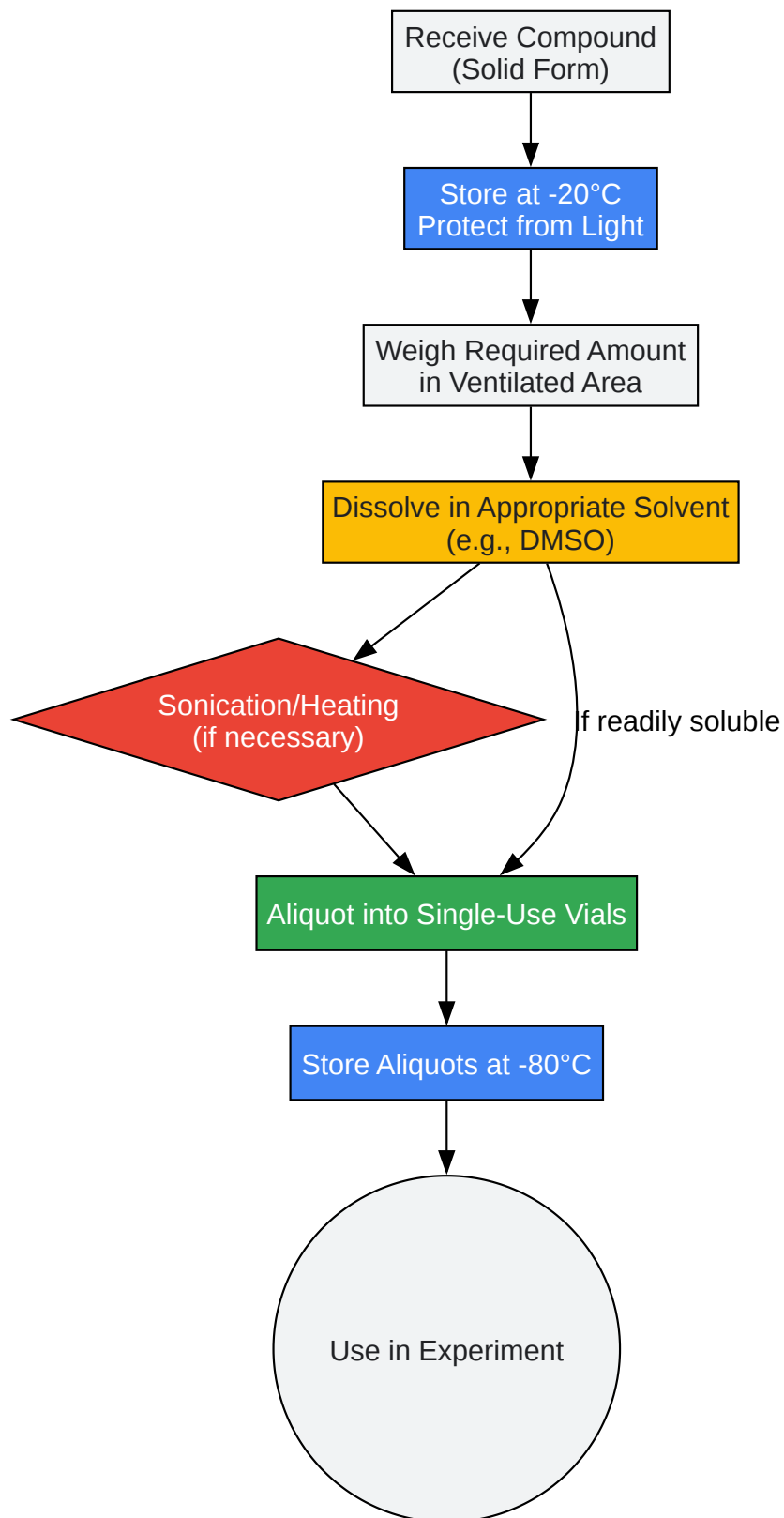
Problem: Safety Concerns During Handling

Exposure Type	First Aid Measures
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention. [7] [8]
Skin Contact	Rinse the affected area thoroughly with large amounts of water. Remove contaminated clothing. [7] [8]
Eye Contact	Immediately flush eyes with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7] [8]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek medical attention. [7] [8]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Experimental Protocols & Visualizations

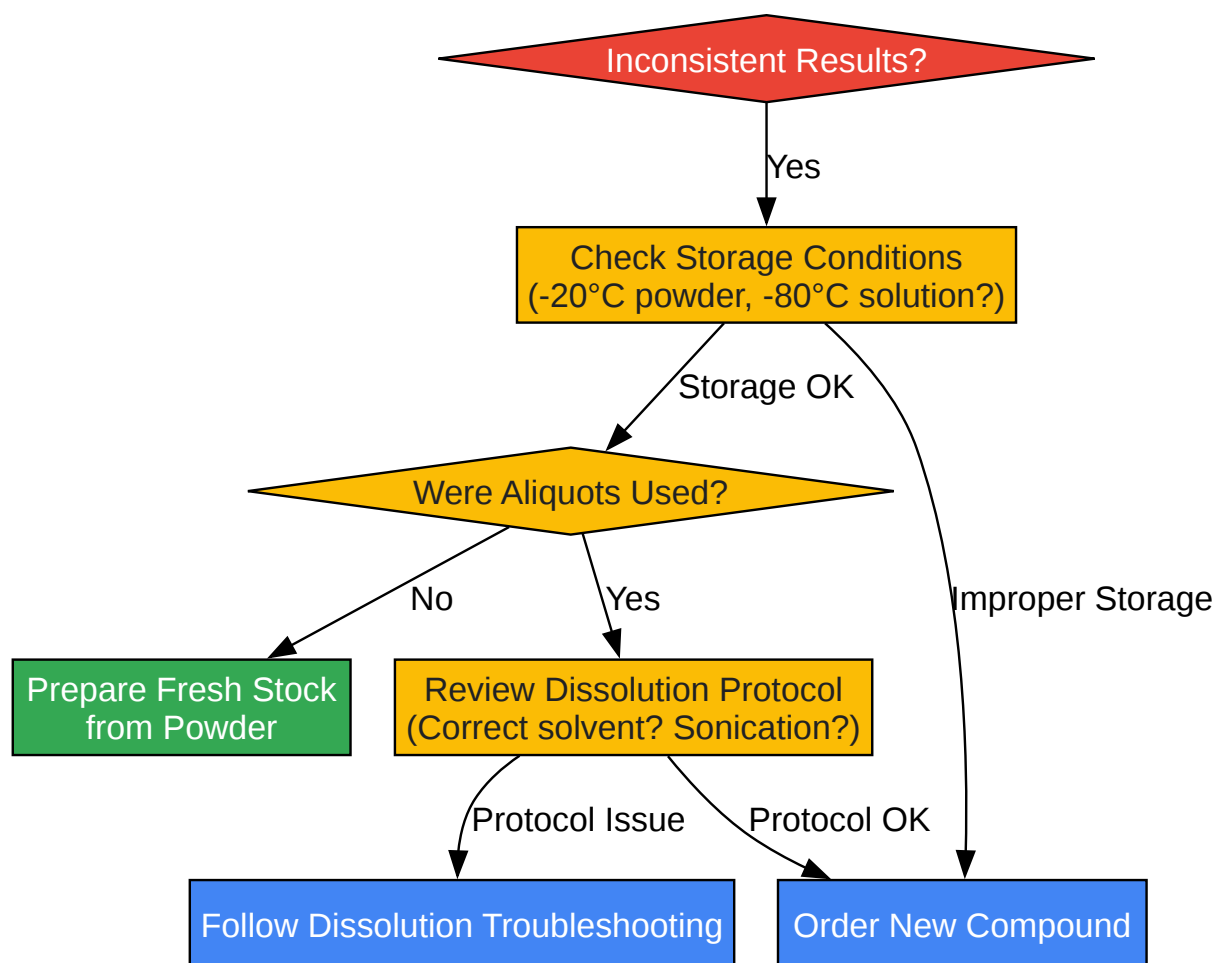
General Workflow for Handling and Preparation

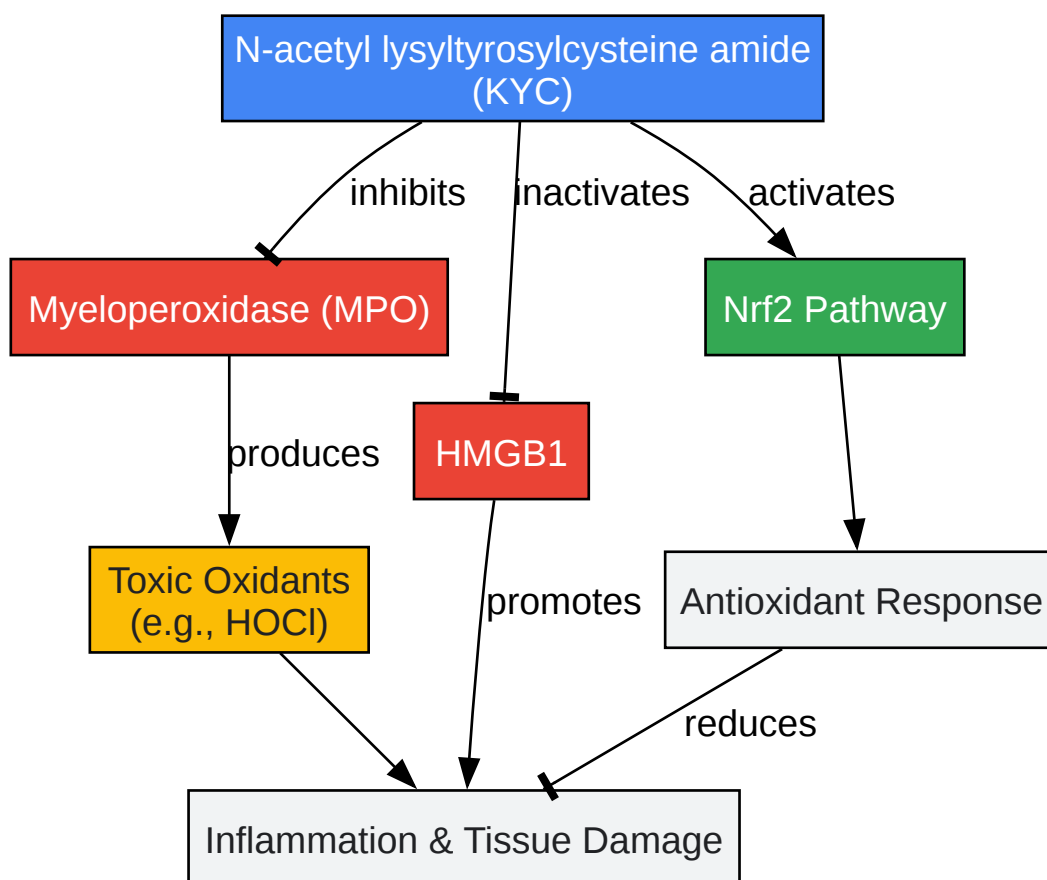


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Caption: Workflow for handling and preparing **N-acetyl lysyltyrosylcysteine amide**.

Troubleshooting Decision Tree





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